

In-Depth Technical Guide to the Physical Characteristics of n-Octatriacontane-d78

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Compound of Interest

Compound Name: *n-Octatriacontane-d78*

Cat. No.: *B12315386*

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This technical guide provides a comprehensive overview of the physical characteristics of **n-Octatriacontane-d78**. Designed for researchers, scientists, and drug development professionals, this document summarizes key quantitative data, outlines detailed experimental methodologies for the determination of these properties, and presents a logical workflow for a common experimental procedure.

Note on Data Availability: Experimental data for **n-Octatriacontane-d78** is not widely available in the public domain. The information presented herein combines predicted data for the deuterated compound with experimental data for its non-deuterated analogue, n-Octatriacontane (CAS No. 7194-85-6). The physical properties of deuterated compounds are generally very similar to their non-deuterated counterparts.

Core Physical and Chemical Properties

n-Octatriacontane-d78 is a deuterated long-chain alkane. Its fundamental properties are summarized below.

Property	Value (n-Octatriacontane-d78)	Value (n-Octatriacontane)
Chemical Formula	C ₃₈ D ₇₈	C ₃₈ H ₇₈ [1]
Molecular Weight	613.518 g/mol (Predicted) [2]	535.03 g/mol [1]
CAS Number	1219803-25-4 [2]	7194-85-6
Physical Form	-	Flakes
Melting Point	-	77-79 °C
Boiling Point	510.9 ± 13.0 °C at 760 mmHg (Predicted) [2]	-
Density	0.8 ± 0.1 g/cm ³ (Predicted) [2]	-
Flash Point	387.2 ± 9.4 °C (Predicted) [2]	Not applicable
Vapor Pressure	0.0 ± 0.6 mmHg at 25°C (Predicted) [2]	-
Refractive Index	1.456 (Predicted) [2]	-
LogP	20.95 (Predicted) [2]	-
Solubility	Insoluble in water; Soluble in nonpolar organic solvents.	Insoluble in water; Soluble in nonpolar organic solvents. [3]

Experimental Protocols

Detailed methodologies for determining key physical characteristics of long-chain alkanes like **n-Octatriacontane-d78** are provided below. These are generalized protocols and may require optimization based on the specific equipment and sample characteristics.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline compound, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **n-Octatriacontane-d78** sample is completely dry. If the sample consists of large crystals, gently pulverize it into a fine powder using a mortar and pestle.^[4]
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample. A small amount of the solid will be forced into the tube.^[5]
- Packing the Sample: Invert the capillary tube and tap it gently on a hard surface to cause the solid to fall to the sealed end. To achieve tight packing, the capillary tube can be dropped through a long, narrow tube (e.g., a glass tube) onto the benchtop. The packed sample height should be approximately 2-3 mm.^[5]
- Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - If the approximate melting point is unknown, a rapid initial heating can be performed to get an estimate.
 - For an accurate measurement, begin heating at a moderate rate until the temperature is about 15-20°C below the expected melting point.
 - Decrease the heating rate to approximately 1-2°C per minute.
 - Record the temperature at which the first droplet of liquid is observed (the beginning of the melting range).

- Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
- Purity Assessment: A sharp melting point range (0.5-1°C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.[2]

Solubility Determination

The solubility of a substance is its ability to dissolve in a solvent to form a homogeneous solution. Alkanes are nonpolar and are generally soluble in nonpolar solvents and insoluble in polar solvents like water.

Apparatus:

- Test tubes with stoppers
- Pipettes or graduated cylinders
- Vortex mixer (optional)
- Water bath (for temperature control if necessary)

Procedure:

- Solvent Selection: Choose a range of solvents with varying polarities (e.g., water, ethanol, hexane, toluene).
- Qualitative Assessment:
 - Add approximately 2-3 mL of the chosen solvent to a test tube.
 - Add a small, measured amount of **n-Octatriacontane-d78** (e.g., 10 mg) to the test tube.
 - Stopper the test tube and shake it vigorously for 1-2 minutes. A vortex mixer can be used for more consistent mixing.
 - Allow the mixture to stand and observe if the solid dissolves completely. If two distinct layers form or if solid material remains undissolved, the compound is considered insoluble

or sparingly soluble in that solvent.

- Quantitative Assessment (if required):
 - Prepare a saturated solution of **n-Octatriacontane-d78** in a specific solvent at a controlled temperature.
 - Carefully separate a known volume of the saturated solution from any undissolved solid.
 - Evaporate the solvent from the known volume of the solution.
 - Weigh the remaining solid residue to determine the mass of **n-Octatriacontane-d78** that was dissolved.
 - Calculate the solubility in terms of g/L or mol/L.

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for determining the melting point of a solid organic compound like **n-Octatriacontane-d78**.



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Caption: Workflow for Melting Point Determination.

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